Proper Disposal of Peroxynitric Acid: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Peroxynitric acid*
CAS No.:	*26404-66-0*
Cat. No.:	*B1219953*

Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of highly reactive chemicals like **peroxynitric acid** is paramount. This document provides essential safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and compliance with safety standards.

Peroxynitric acid (HNO_4) is a powerful oxidizing agent that is known to be highly unstable and potentially explosive.[1] Due to its hazardous nature, a dedicated and meticulous disposal procedure is critical. The following guidelines are based on the known chemical properties of **peroxynitric acid** and general best practices for handling hazardous laboratory waste.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all necessary personal protective equipment (PPE) is worn and that the work area is properly equipped.

- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical splash goggles are mandatory.[2][3] A face shield should be worn in addition to goggles for maximum protection.[2]

© 2026 BenchChem. All rights reserved.

- Hand Protection: Use chemical-resistant gloves. Neoprene or rubber gloves are recommended for handling corrosive acids.[2] Given the reactivity of **peroxynitric acid**, consider double-gloving.
- Body Protection: A chemical-resistant apron or lab coat must be worn.[3]

- Work Area:
  - All work with **peroxynitric acid** must be conducted in a certified and properly functioning chemical fume hood.[4][5]
  - Ensure that a safety shower and eyewash station are readily accessible.
  - Remove all flammable and organic materials from the immediate work area to prevent accidental contact and violent reactions.[6]

Summary of Peroxynitric Acid Hazards

Hazard Type	Description	Citations
Physical Hazards	Decomposes explosively. Dangerous fire hazard when exposed to heat, flame, or reducing materials.	[1]
Health Hazards	Classified as a poison. Very irritating and corrosive to tissues.	[1]
Decomposition Products	Upon decomposition, it emits toxic nitrogen oxide (NOx) fumes. Can decompose to form radical species such as hydroxyl (•OH) and nitrogen dioxide (•NO_2).	[1][7][8]

Step-by-Step Disposal Procedure

© 2026 BenchChem. All rights reserved.

This procedure is designed for small quantities of **peroxynitric acid** typically found in a research laboratory setting.

Step 1: Preparation and Dilution

- Pre-cool all solutions: Use an ice bath to pre-cool the **peroxynitric acid** solution, a large volume of water, and the neutralization solution. This will help to control the rate of reaction and dissipate heat generated during neutralization.
- Prepare a large volume of cold water: In the chemical fume hood, place a large beaker containing at least 100 times the volume of the **peroxynitric acid** solution of cold, deionized water.
- Slowly add the **peroxynitric acid** solution to the cold water: With constant, gentle stirring, slowly add the **peroxynitric acid** solution to the large volume of cold water. Never add water to the acid. This dilution step is critical to reduce the concentration and reactivity of the acid.

Step 2: Neutralization

- Prepare a neutralizing agent: A dilute solution of a weak base, such as sodium bicarbonate or sodium carbonate (soda ash), should be prepared.[4][9] Avoid using strong bases like sodium hydroxide, as they can generate a significant amount of heat and potentially lead to a runaway reaction.
- Slowly add the neutralizing agent: While continuing to stir the diluted acid solution in the ice bath, slowly add the dilute weak base solution. Monitor the reaction for any signs of excessive heat generation, gas evolution, or splashing. If the reaction becomes too vigorous, immediately stop adding the base until it subsides.
- Monitor the pH: Use pH paper or a calibrated pH meter to monitor the pH of the solution. Continue adding the neutralizing agent until the pH is between 6.0 and 8.0.

Step 3: Final Disposal

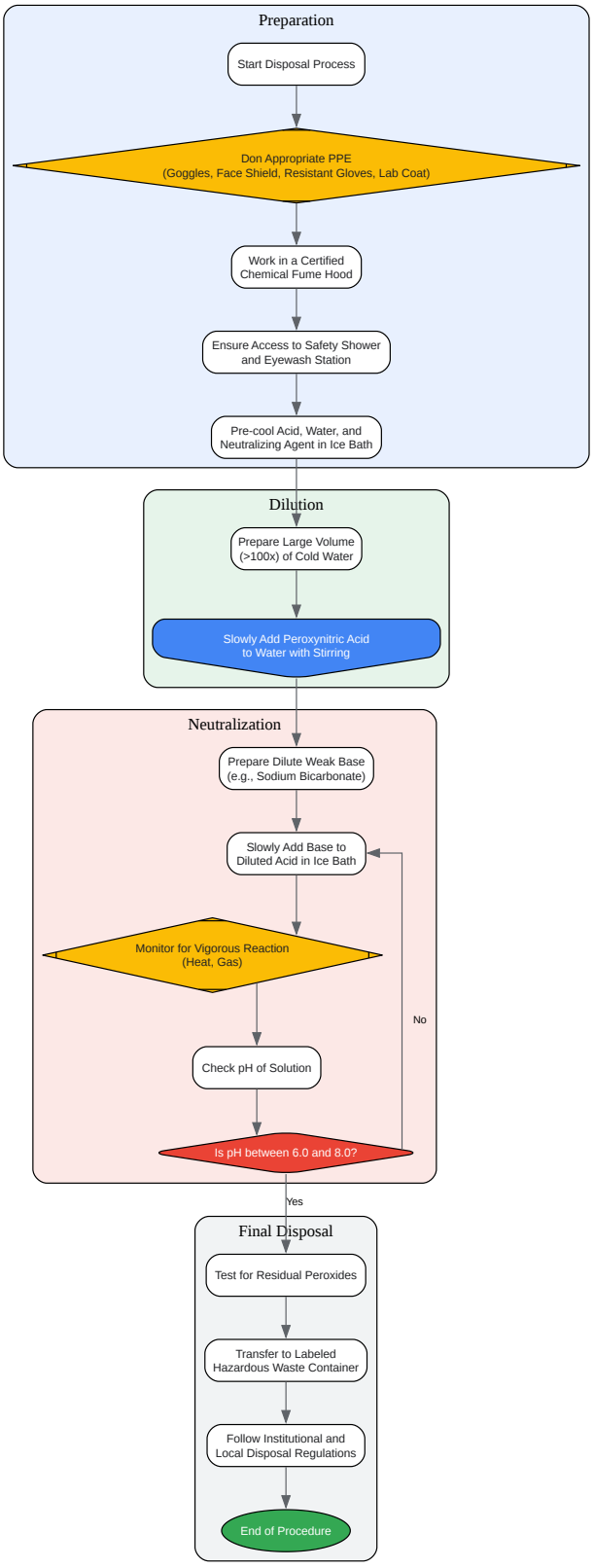
- Check for peroxides: Before final disposal, it is prudent to test the neutralized solution for the presence of residual peroxides using peroxide test strips.

© 2026 BenchChem. All rights reserved.

- Dispose of as hazardous waste: Once neutralized and confirmed to be free of peroxides, the solution should be transferred to a properly labeled hazardous waste container. Do not mix this waste with organic solvents or other incompatible materials.[6]
- Consult institutional guidelines: Follow all institutional and local regulations for the disposal of chemical waste.

Logical Workflow for **Peroxynitric Acid** Disposal

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the safe disposal of **peroxynitric acid**.

© 2026 BenchChem. All rights reserved.

This comprehensive guide provides a framework for the safe disposal of **peroxynitric acid**. Adherence to these procedures, in conjunction with institutional safety protocols, is essential for maintaining a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. peroxynitric acid | 26404-66-0 [chemicalbook.com]
- 2. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. flinnsci.com [flinnsci.com]
- 4. m.youtube.com [m.youtube.com]
- 5. earth.utah.edu [earth.utah.edu]
- 6. ehs.yale.edu [ehs.yale.edu]
- 7. pubs.acs.org [pubs.acs.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. youtube.com [youtube.com]
- To cite this document: BenchChem. [Proper Disposal of Peroxynitric Acid: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219953/docs#proper-disposal-of-peroxynitric-acid-a-guide-for-laboratory-professionals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.